

Kinase Selectivity Profile of FGFR4 Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: *Fgfr4-IN-22*

Cat. No.: *B15575350*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the latest data retrieval, specific and comprehensive kinase selectivity profiling data for a compound explicitly named "Fgfr4-IN-2" is not publicly available. This guide, therefore, presents a detailed analysis of the kinase selectivity profiles of well-characterized, potent Fibroblast Growth Factor Receptor 4 (FGFR4) inhibitors, FIIN-2 and Futibatinib (TAS-120). These compounds serve as exemplary models to understand the principles and methodologies of kinase selectivity profiling for FGFR4-targeted drug discovery.

Introduction to FGFR4 and Kinase Selectivity

Fibroblast Growth Factor Receptor 4 (FGFR4) is a receptor tyrosine kinase that plays a crucial role in various physiological processes, including bile acid metabolism, and has emerged as a significant target in oncology, particularly in hepatocellular carcinoma.[1] The development of selective FGFR4 inhibitors is a key strategy in precision medicine. Kinase selectivity is a critical attribute of any kinase inhibitor, as off-target activities can lead to unforeseen side effects or polypharmacology. A thorough understanding of an inhibitor's kinase selectivity profile is paramount for its development as a safe and effective therapeutic agent. This guide provides

an in-depth look at the kinase selectivity of representative FGFR4 inhibitors and the methodologies used to determine these profiles.

Kinase Selectivity Profiles of Representative FGFR4 Inhibitors

The selectivity of kinase inhibitors is often assessed by screening them against a large panel of kinases, a process known as kinome scanning. The data is typically presented as the percentage of inhibition at a specific concentration or as IC50/Kd values.

FIIN-2 Selectivity Profile

FIIN-2 is an irreversible inhibitor that targets a unique cysteine residue in the P-loop of FGFRs. [2] Its selectivity has been characterized using biochemical assays and kinome-wide binding assays.

Table 1: Biochemical Potency of FIIN-2 against FGFR Family Kinases[3][4]

Kinase	IC50 (nM)
FGFR1	3.1
FGFR2	4.3
FGFR3	27
FGFR4	45

Table 2: KINOMEScan Selectivity Data for FIIN-2[5]

Assay Parameter	Value
S-score (1)	0.03
S-score (10)	0.06

S-score is a quantitative measure of compound selectivity. A lower S-score indicates higher selectivity. S(1) and S(10) represent the number of kinases with >99% and >90% inhibition at 1

μM , respectively, divided by the total number of kinases tested.

Beyond the FGFR family, FIIN-2 has been shown to moderately inhibit the Epidermal Growth Factor Receptor (EGFR) with an IC_{50} of 204 nM.[\[2\]](#)[\[5\]](#)

Futibatinib (TAS-120) Selectivity Profile

Futibatinib is an irreversible, potent, and selective inhibitor of FGFR1-4.[\[6\]](#) Its selectivity has been extensively profiled against large kinase panels.

Table 3: Biochemical Potency of Futibatinib against FGFR Family Kinases[\[7\]](#)

Kinase	IC_{50} (nM)
FGFR1	1.4
FGFR2	1.4
FGFR3	1.6
FGFR4	3.7

Table 4: Kinome Scan Selectivity of Futibatinib at 100 nM

Kinase	Inhibition (%)
FGFR1	99.1
FGFR2	97.0
FGFR3	97.8
FGFR4	94.8
MAPK12	69
INSR	55

Data from a KINOMEScan panel of 387 wild-type kinases. Only off-target kinases with >50% inhibition are listed.

Experimental Protocols

The following sections detail the methodologies for key experiments used to determine kinase selectivity profiles.

Biochemical Kinase Inhibition Assay (ADP-Glo™ Kinase Assay)

This assay quantifies kinase activity by measuring the amount of ADP produced during the kinase reaction.

Principle: The assay is performed in two steps. First, the kinase reaction is stopped, and the remaining ATP is depleted. Second, the ADP is converted to ATP, which is then used in a luciferase-based reaction to generate a luminescent signal that is proportional to the amount of ADP produced.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol:

- Kinase Reaction:
 - Prepare a reaction mixture containing the kinase (e.g., recombinant FGFR4), substrate (a suitable peptide or protein), ATP, and the test inhibitor at various concentrations in a kinase assay buffer.
 - Incubate the reaction at room temperature for a specified time (e.g., 60 minutes).
- ATP Depletion:
 - Add an equal volume of ADP-Glo™ Reagent to each reaction well to terminate the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.
- ADP Detection:
 - Add Kinase Detection Reagent to convert ADP to ATP and initiate the luciferase reaction.
 - Incubate at room temperature for 30-60 minutes.

- Data Acquisition:
 - Measure the luminescence using a plate-reading luminometer.
 - Calculate the percentage of inhibition for each inhibitor concentration relative to a no-inhibitor control and determine the IC50 value by fitting the data to a dose-response curve.

Kinome-wide Selectivity Profiling (KINOMEScan™ Assay)

This is a competition-based binding assay used to determine the interaction of a test compound with a large panel of kinases.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Principle: The assay measures the ability of a test compound to compete with an immobilized, active-site directed ligand for binding to a DNA-tagged kinase. The amount of kinase bound to the solid support is quantified using qPCR of the DNA tag. A lower amount of bound kinase in the presence of the test compound indicates a stronger interaction.

Protocol:

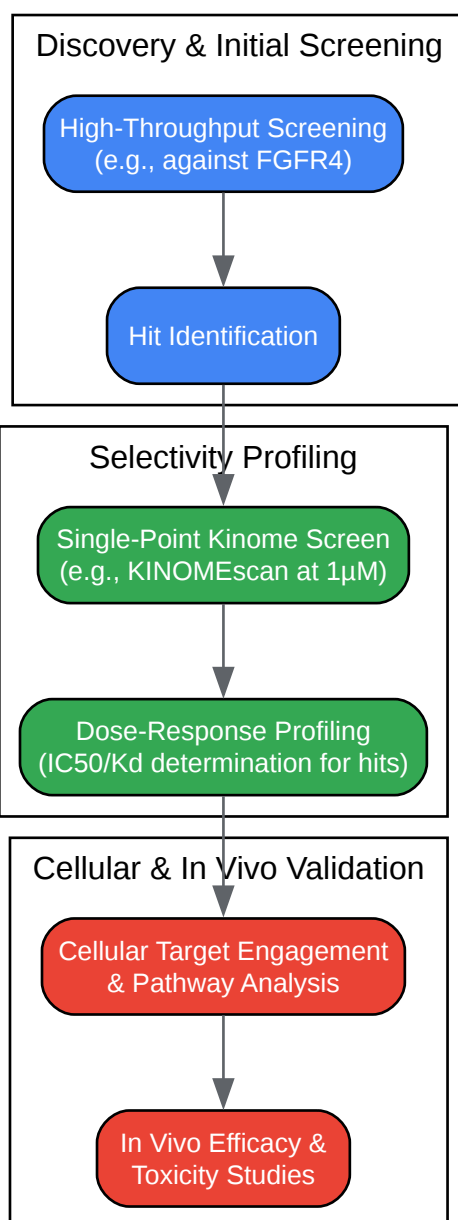
- Assay Preparation:
 - A panel of human kinases, each tagged with a unique DNA identifier, is used.
 - An immobilized ligand that binds to the active site of the kinases is prepared on a solid support (e.g., beads).
- Competition Binding:
 - The DNA-tagged kinases are incubated with the immobilized ligand and the test compound at a fixed concentration (for single-point screening) or a range of concentrations (for Kd determination).
- Washing and Elution:
 - Unbound components are washed away.
- Quantification:

- The amount of kinase bound to the solid support is quantified by qPCR using primers specific for the DNA tag of each kinase.
- Data Analysis:
 - The results are typically expressed as the percentage of the kinase that remains bound to the immobilized ligand in the presence of the test compound, relative to a DMSO control. Lower percentages indicate stronger binding of the test compound.
 - For dose-response experiments, the dissociation constant (Kd) can be calculated.

Signaling Pathways and Experimental Workflows

FGFR4 Signaling Pathway

FGFR4 activation by its ligand, such as FGF19, in the presence of the co-receptor Klotho- β (KLB), triggers the dimerization of the receptor and autophosphorylation of its intracellular tyrosine kinase domain. This leads to the recruitment of adaptor proteins like FRS2 and the activation of downstream signaling cascades, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, which are crucial for cell proliferation, survival, and differentiation.[\[1\]](#)[\[14\]](#)



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